

Technical Support Center: Amlexanox for Oral Gavage in Mice

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Compound of Interest

Compound Name: Amlexanox

Cat. No.: B1666007

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the preparation and administration of **Amlexanox** for oral gavage in mice.

Frequently Asked Questions (FAQs)

Q1: What is the recommended vehicle for preparing **Amlexanox** for oral gavage in mice?

A1: The choice of vehicle depends on whether you require a solution or a suspension.

- For a suspension, a common vehicle is 0.5% carboxymethylcellulose sodium (CMC-Na) in saline.[\[1\]](#)
- For a clear solution, a multi-component solvent system is often necessary due to **Amlexanox**'s poor aqueous solubility. A widely used combination is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.[\[1\]](#) Another option for achieving a clear solution is 10% DMSO in 90% corn oil.[\[1\]](#)

Q2: What is the solubility of **Amlexanox** in common solvents?

A2: **Amlexanox** is sparingly soluble in aqueous buffers but shows good solubility in organic solvents.[\[2\]](#)

- DMSO: Approximately 10 mg/mL[\[2\]](#) to 60 mg/mL.[\[3\]](#)

- Dimethylformamide (DMF): Approximately 14 mg/mL.[2]
- 1:1 solution of DMF:PBS (pH 7.2): Approximately 0.5 mg/mL when prepared by first dissolving in DMF and then diluting with PBS.[2]
- 0.5% CMC-Na/saline water: Up to 20 mg/mL can be achieved as a suspended solution with the aid of ultrasonication.[1]
- 10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline: ≥ 2.5 mg/mL as a clear solution.[1]
- 10% DMSO >> 90% corn oil: ≥ 2.5 mg/mL as a clear solution.[1]

Q3: What is a typical dosage range for **Amlexanox** administered by oral gavage in mice?

A3: The dosage of **Amlexanox** can vary depending on the experimental model and therapeutic goal. Published studies in mice have used dosages ranging from 20 mg/kg to 100 mg/kg, administered daily.[1][4][5] For example, studies investigating metabolic effects have used 25 mg/kg daily.[1][4]

Q4: How stable are **Amlexanox** solutions?

A4: Aqueous solutions of **Amlexanox** are not recommended for storage for more than one day. [2] When dissolved in DMSO, stock solutions can be stored at -20°C for up to 3 months or -80°C for up to a year.[3][5] It is advisable to prepare fresh working solutions for oral gavage daily.

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Amlexanox powder does not dissolve.	Low solubility in the chosen solvent.	Amlexanox has poor aqueous solubility.[2] For aqueous-based preparations, ensure you are using a suitable vehicle like 0.5% CMC-Na for a suspension or a solubilizing mixture (e.g., DMSO/PEG300/Tween-80/saline) for a solution.[1] If preparing a suspension, use an ultrasonic bath to aid dispersion.[1] For higher concentrations, consider using organic solvents like DMSO or DMF to create a stock solution first.[2][3]
The prepared solution/suspension is not homogenous.	Inadequate mixing or precipitation.	For suspensions, ensure vigorous vortexing and sonication to achieve a uniform dispersion.[1] For solutions containing DMSO, add the components sequentially as indicated in the protocols to prevent precipitation.[1] Always visually inspect the preparation for homogeneity before each administration.
The animal exhibits signs of distress after gavage (e.g., coughing, gasping).	Accidental administration into the trachea.	This is a critical issue that can be fatal. Immediately stop the procedure. Review proper oral gavage technique, ensuring the gavage needle is correctly placed in the esophagus.[6][7][8][9] The animal should swallow the tube as it is gently

		advanced.[6][9] If signs of distress are severe, euthanasia may be necessary. [6]
Regurgitation or reflux of the administered compound.	The volume administered is too large, or the administration was too rapid.	The maximum recommended volume for oral gavage in mice is 10 mL/kg.[6][9] It is often advisable to use the smallest effective volume.[7] Administer the substance slowly and smoothly over 2-3 seconds to prevent reflux.[8]
Inconsistent experimental results between animals.	Inaccurate dosing due to non-homogenous preparation or incorrect gavage technique.	Ensure the Amlexanox preparation is well-mixed before drawing each dose. If using a suspension, vortex it between each animal. Calibrate pipettes and syringes for accurate volume measurement. Standardize the gavage procedure among all personnel.

Experimental Protocols

Protocol 1: Preparation of Amlexanox Suspension (e.g., for 25 mg/kg dose)

This protocol is adapted from methods describing the use of carboxymethylcellulose sodium (CMC-Na) as a suspending agent.[1]

Materials:

- **Amlexanox** powder
- 0.5% (w/v) CMC-Na in sterile saline

- Sterile conical tubes
- Sonicator/ultrasonic bath
- Vortex mixer
- Analytical balance
- Appropriate oral gavage needles (e.g., 20-22 gauge, 1.5 inches with a rounded tip)[7][9]
- Syringes

Procedure:

- Calculate the required amount of **Amlexanox**:
 - For a 25 mg/kg dose in a 25 g mouse, the total dose is 0.625 mg.
 - Assuming a dosing volume of 10 mL/kg (0.25 mL for a 25 g mouse), the required concentration is 2.5 mg/mL.
 - For a batch of 10 mL, you will need 25 mg of **Amlexanox**.
- Weigh **Amlexanox**: Accurately weigh 25 mg of **Amlexanox** powder and place it in a sterile conical tube.
- Prepare the vehicle: Prepare a 0.5% (w/v) solution of CMC-Na in sterile saline.
- Prepare the suspension:
 - Add a small volume of the 0.5% CMC-Na vehicle to the **Amlexanox** powder to create a paste.
 - Gradually add the remaining vehicle to reach the final volume of 10 mL.
 - Vortex vigorously for 1-2 minutes.
- Homogenize the suspension: Place the tube in an ultrasonic bath for 5-10 minutes to ensure a fine, uniform suspension.[1]

- Administration:
 - Vortex the suspension immediately before drawing each dose to ensure homogeneity.
 - Administer the calculated volume to the mouse via oral gavage.

Protocol 2: Preparation of Amlexanox Clear Solution (e.g., for 25 mg/kg dose)

This protocol is based on a vehicle composition designed to fully solubilize **Amlexanox**.^[1]

Materials:

- **Amlexanox** powder
- DMSO (Dimethyl sulfoxide)
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Sterile saline (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer
- Analytical balance
- Oral gavage needles and syringes

Procedure:

- Calculate the required amount of **Amlexanox**: As in Protocol 1, a 2.5 mg/mL concentration is needed for a 25 mg/kg dose with a 10 mL/kg dosing volume. For a 10 mL batch, weigh 25 mg of **Amlexanox**.
- Prepare the vehicle (10 mL total):

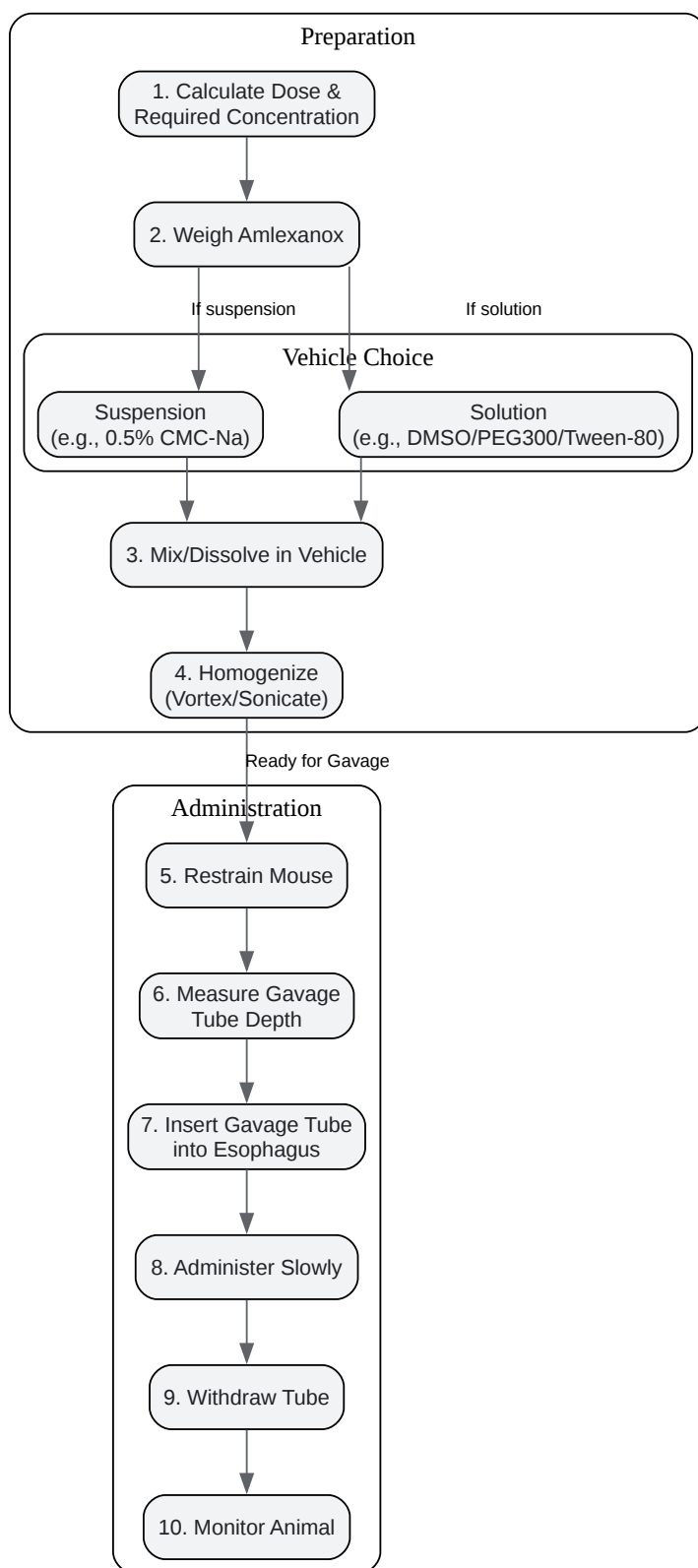
- 1 mL DMSO (10%)
- 4 mL PEG300 (40%)
- 0.5 mL Tween-80 (5%)
- 4.5 mL Saline (45%)
- Dissolve **Amlexanox**:
 - Add the weighed **Amlexanox** to a sterile conical tube.
 - Add the 1 mL of DMSO and vortex until the **Amlexanox** is completely dissolved.
 - Sequentially add the PEG300, Tween-80, and finally the saline, vortexing well after each addition. This specific order is important to maintain solubility.[\[1\]](#)
- Final preparation: The final mixture should be a clear solution. Visually inspect for any precipitation.
- Administration: Administer the calculated volume to the mouse via oral gavage.

Quantitative Data Summary

Parameter	Vehicle/Solvent	Value	Reference(s)
Solubility	DMSO	~10 - 60 mg/mL	[2][3]
DMF	~14 mg/mL	[2]	
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL	[2]	
0.5% CMC-Na/saline	20 mg/mL (suspension)	[1]	
10% DMSO, 40% PEG300, 5% Tween- 80, 45% saline	≥ 2.5 mg/mL (solution)	[1]	
10% DMSO, 90% corn oil	≥ 2.5 mg/mL (solution)	[1]	
Mouse Oral Gavage Dosage	N/A	20 - 100 mg/kg/day	[1][4][5]
Oral Gavage Volume	N/A	Up to 10 mL/kg	[6][9]
Gavage Needle Size (Adult Mouse)	N/A	20-22 gauge	[7][8][9]

Visualizations

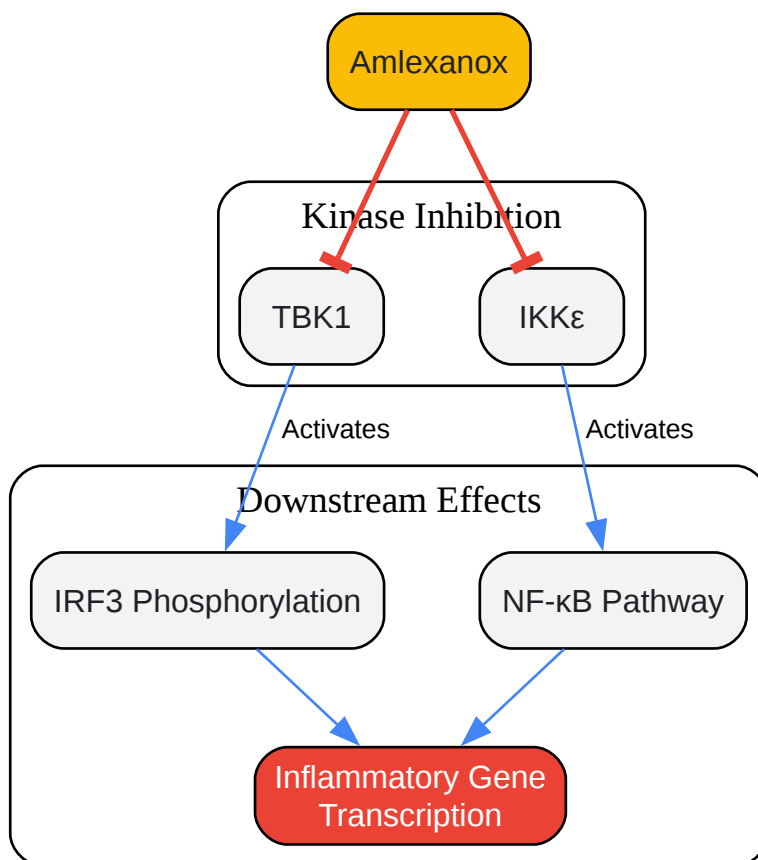
Experimental Workflow



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Caption: Workflow for preparing and administering **Amlexanox** via oral gavage in mice.

Signaling Pathway



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Caption: **Amlexanox** inhibits TBK1 and IKKε, reducing inflammatory signaling.[3][10][11][12]

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